

Heveadride: A Technical Guide to its Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Heveadride

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Introduction

Heveadride is a naturally occurring nonadride derivative that has garnered interest for its chemical structure and potential biological activities. This technical guide provides a comprehensive overview of the chemical structure, properties, and available experimental data related to **Heveadride**, intended to serve as a valuable resource for researchers in the fields of natural product chemistry, mycology, and drug discovery.

Chemical Structure and Identification

Heveadride possesses a complex tricyclic structure. Its systematic IUPAC name is (9S,10R)-10-ethyl-9-propyl-6,14-dioxatricyclo[10.3.0.0^{4,8}]pentadeca-1(12),4(8)-diene-5,7,13,15-tetrone^[1]. The absolute configuration of **Heveadride** has been determined through X-ray crystallographic analysis^[2].

Key Identifiers:

- CAS Number: 39595-41-0^[1]
- Molecular Formula: C₁₈H₂₀O₆^[1]
- PubChem CID: 11771911^[1]

Physicochemical Properties

A summary of the known quantitative data for **Heveadride** is presented in the table below. Experimental data such as melting point and solubility are not readily available in the public domain and would require access to specialized chemical databases or the original isolation literature.

Property	Value	Source
Molecular Weight	332.35 g/mol	[1]
Exact Mass	332.12598835 Da	[1]
Computed LogP	2.4	PubChem (Computed)
Hydrogen Bond Donors	0	PubChem (Computed)
Hydrogen Bond Acceptors	6	PubChem (Computed)
Rotatable Bond Count	3	PubChem (Computed)

Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification of **Heveadride**. While the raw spectral data is not available, the structural elucidation was based on spectroscopic and chemical investigations[3]. Researchers would typically rely on a combination of Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Mass Spectrometry (MS), and Infrared (IR) spectroscopy for structural confirmation.

Biological Activity

Heveadride has been investigated for its antifungal properties. However, studies have shown that its antifungal potency is weaker compared to its derivative, dihydroepi**heveadride**[3]. Dihydroepi**heveadride** exhibited strong antifungal activity against a variety of filamentous fungi, including the human pathogens *Aspergillus fumigatus*, *Penicillium marneffe*, and *Trichophyton* species. It also showed growth inhibition against certain yeasts like *Trichosporon* species but had minimal to no effect against *Candida* spp. and *Cryptococcus neoformans*[3].

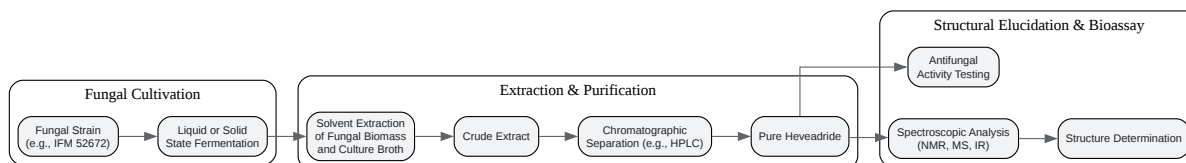
Signaling Pathways and Mechanism of Action

The precise mechanism of action and the specific signaling pathways affected by **Heveadride** have not been elucidated in the reviewed literature. Generally, antifungal agents can exert their effects through various mechanisms such as disrupting the cell membrane, inhibiting cell wall synthesis, or interfering with essential cellular processes. Further research is required to determine the specific molecular targets and signaling cascades that may be modulated by **Heveadride** in fungal cells.

Experimental Protocols

Detailed experimental protocols for the synthesis or specific biological assays of **Heveadride** are not extensively described in publicly accessible literature. The isolation of the related compound, dihydroepi**heveadride**, was from an unidentified fungus, IFM 52672[3]. The general approach for isolating such natural products involves fermentation of the producing organism, followed by extraction and chromatographic purification of the active compounds.

A generalized workflow for the isolation and characterization of a natural product like **Heveadride** is depicted in the following diagram.

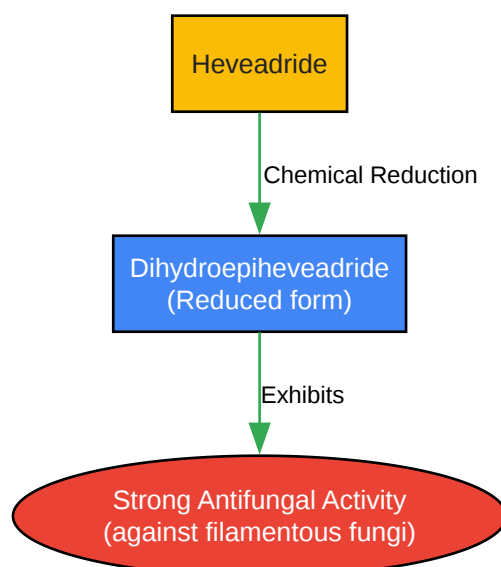


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Generalized workflow for the isolation and characterization of **Heveadride**.

Logical Relationship of Antifungal Activity

The available data suggests a logical relationship where the structural modification of **Heveadride** to its dihydro- form significantly enhances its antifungal efficacy.



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Relationship between **Heveadride**, its reduced form, and antifungal activity.

Conclusion

Heveadride is a structurally interesting natural product with a defined absolute stereochemistry. While its own antifungal activity appears to be modest, it serves as a scaffold for more potent antifungal agents like dihydroepiheveadride. This technical guide summarizes the currently available chemical and biological information on **Heveadride**. Further research is warranted to fully characterize its physical properties, elucidate its mechanism of action, and explore its potential in drug development, possibly through synthetic derivatization to enhance its biological profile.

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References

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- To cite this document: BenchChem. [Heveadride: A Technical Guide to its Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12773145#what-is-the-chemical-structure-of-heveadride]

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